

EPTC Structure-Activity Relationship: A Deep Dive into a Classic Herbicide

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Compound of Interest

Compound Name: EPTC

Cat. No.: B166712

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

S-ethyl dipropylthiocarbamate (**EPTC**), a member of the thiocarbamate class of herbicides, has been a stalwart in weed management for decades. Its efficacy is intrinsically linked to its chemical structure, and understanding the nuances of its structure-activity relationship (SAR) is paramount for the development of new, more effective, and selective herbicides. This technical guide provides a comprehensive overview of the SAR of **EPTC**, detailing its mechanism of action, metabolic activation, the impact of structural modifications on its herbicidal activity, and the experimental protocols used to elucidate these relationships.

Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid Elongases

The primary mode of action of **EPTC** is the inhibition of very-long-chain fatty acid (VLCFA) elongases.[1][2] VLCFAs are crucial components of various cellular structures in plants, including cuticular waxes, suberin, and membranes. By disrupting the synthesis of these essential lipids, **EPTC** interferes with seedling shoot and root growth, ultimately leading to plant death.[3]

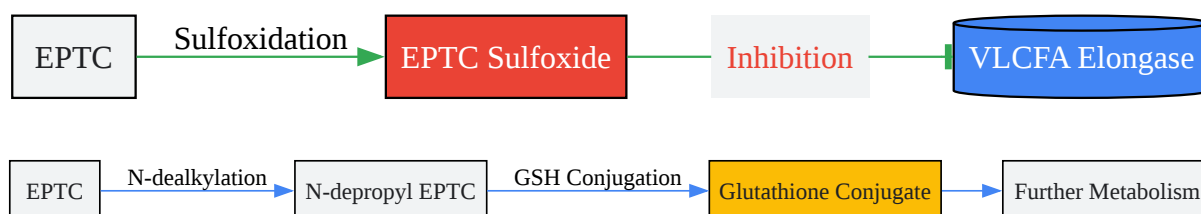
EPTC itself is a pro-herbicide, meaning it requires metabolic activation to exert its phytotoxic effects.[1] In susceptible plants, **EPTC** is bioactivated to **EPTC** sulfoxide, which is the more potent inhibitor of VLCFA elongases.[4][5] This bioactivation step is a key determinant of **EPTC**'s herbicidal activity.

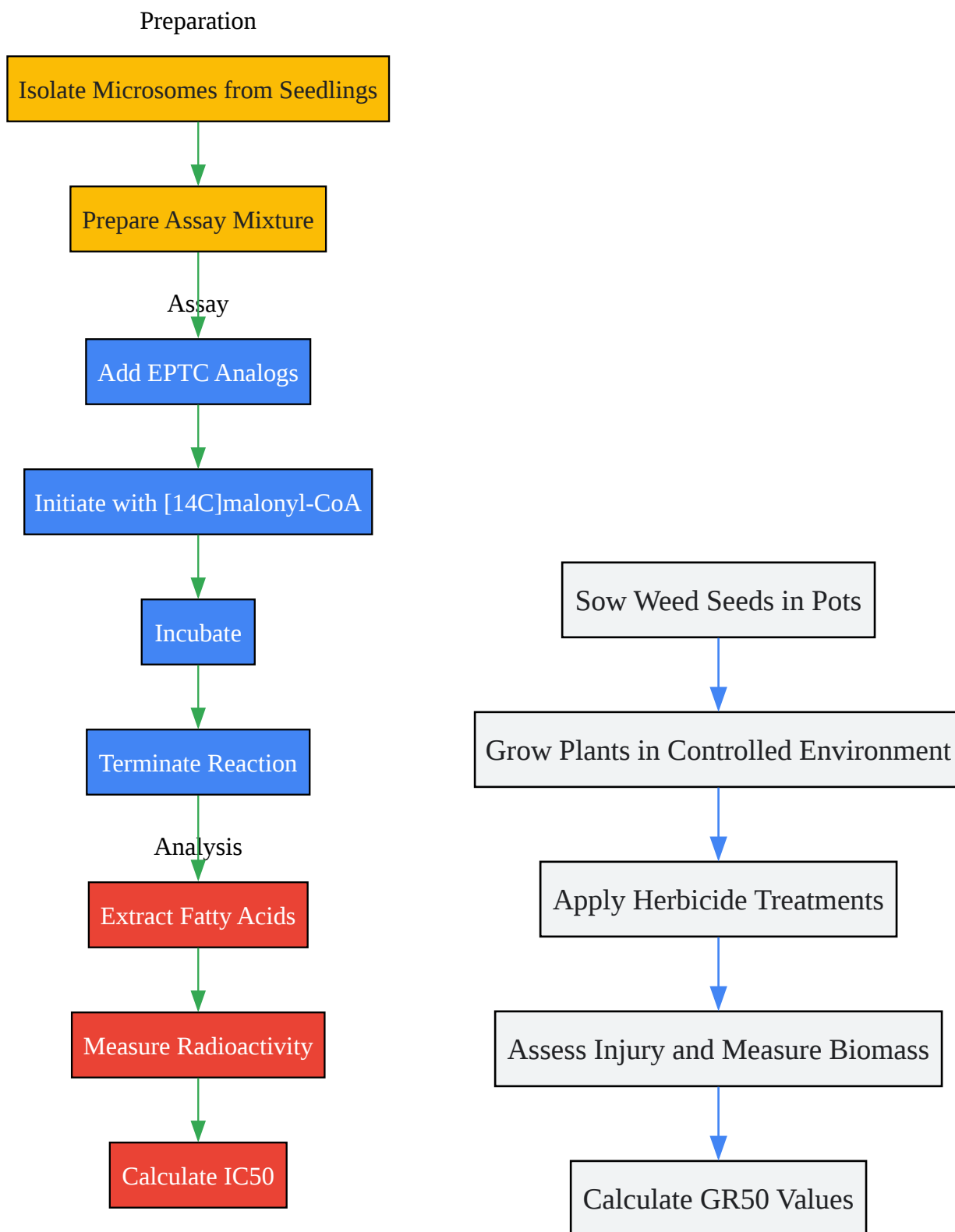
Metabolic Pathways of EPTC

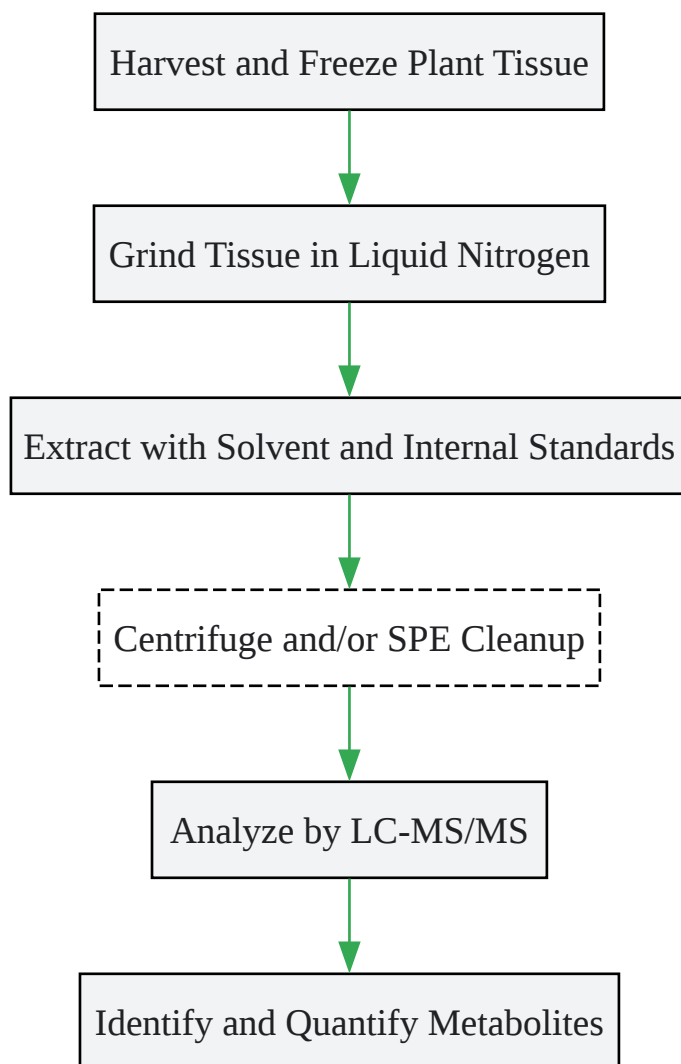
The metabolic fate of **EPTC** in plants and soil microorganisms is a critical aspect of its SAR, influencing both its efficacy and environmental persistence. The primary metabolic pathways involve bioactivation through sulfoxidation and detoxification through N-dealkylation and conjugation.

Bioactivation Pathway

The conversion of **EPTC** to its active form, **EPTC sulfoxide**, is a crucial step in its herbicidal action. This oxidation reaction is catalyzed by sulfoxidases within the plant.[1]







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